

Application Notes: Aluminum Triphosphate Dihydrate in Advanced Coating Formulations

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Compound of Interest

Compound Name: Aluminum triphosphate dihydrate

Cat. No.: B579274

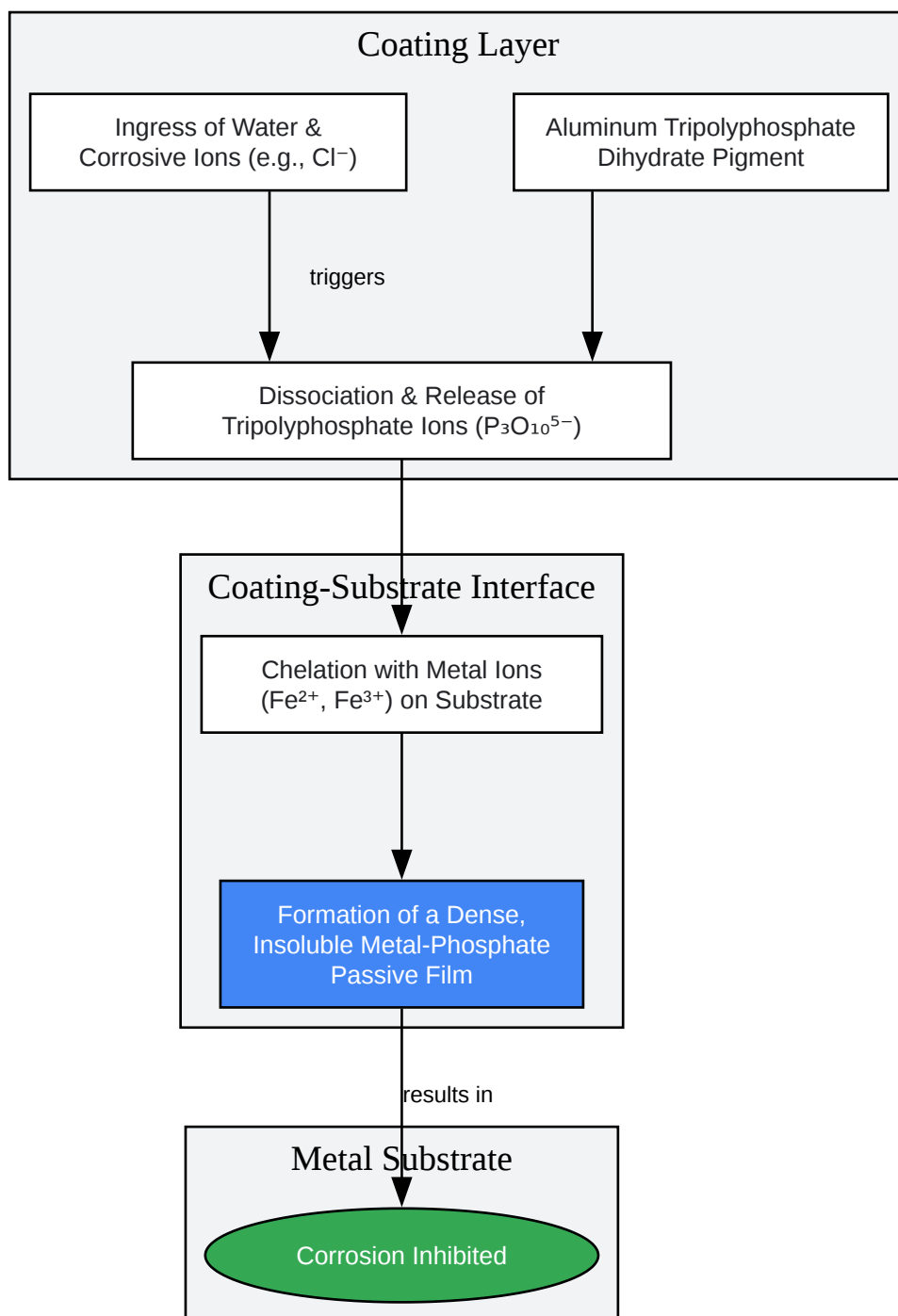
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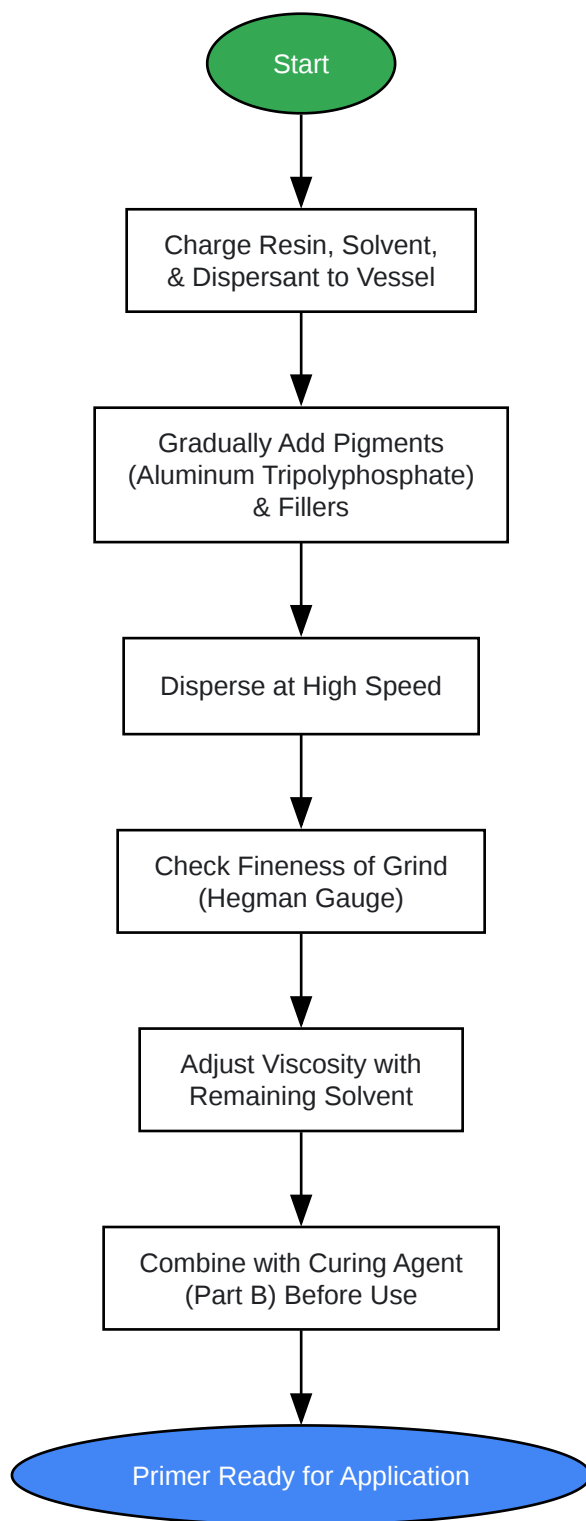
Introduction

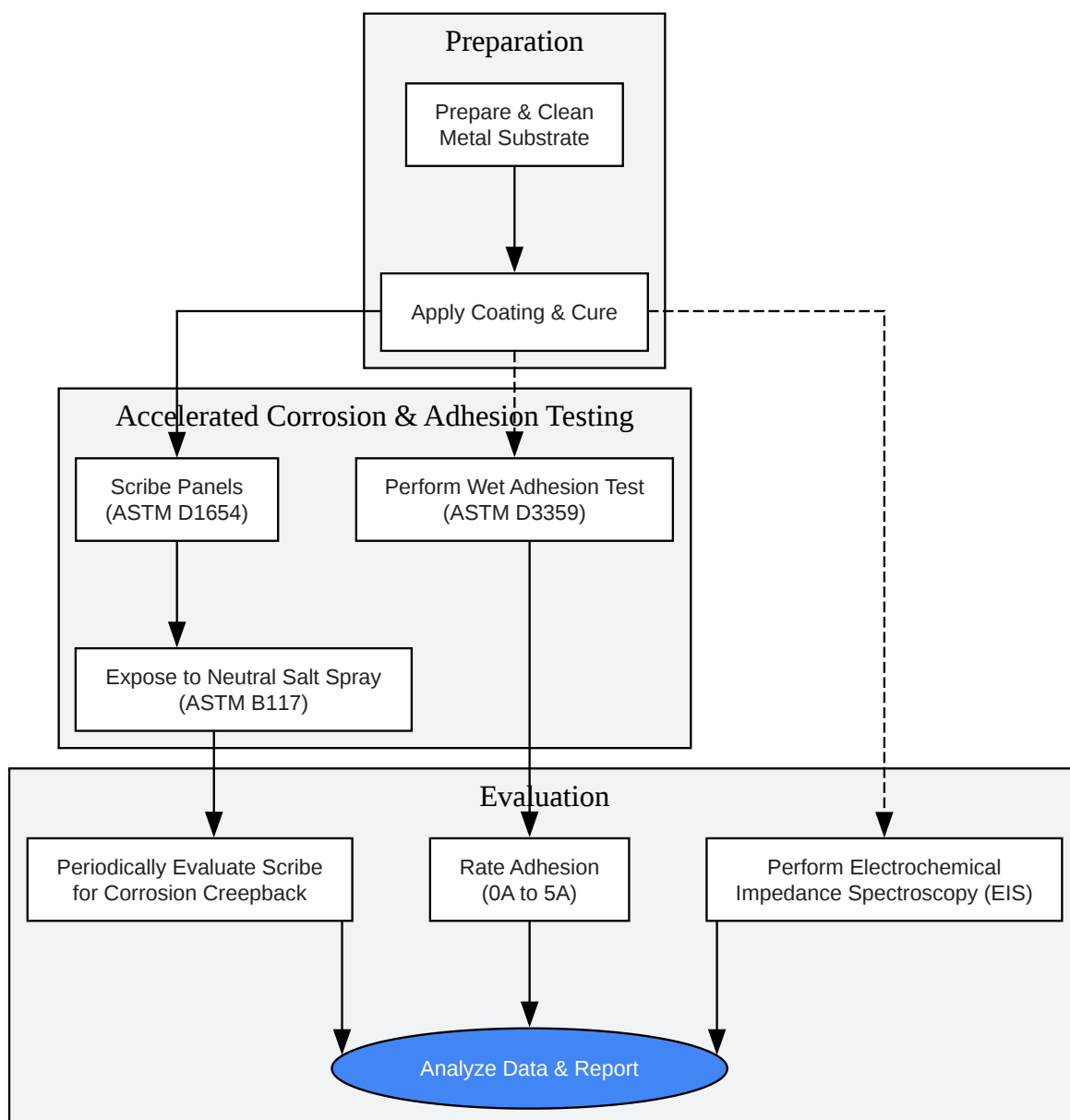
Aluminum triphosphate dihydrate ($\text{Al H}_2\text{P}_3\text{O}_{10} \cdot 2\text{H}_2\text{O}$), also referred to as aluminum tripolyphosphate, is a new-generation, non-toxic, and environmentally friendly white anti-corrosion pigment.[1][2] It serves as an effective alternative to traditional toxic anti-rust pigments containing lead and chromium.[2][3] Its white color allows for free toning of coatings, and it is compatible with a wide array of both solvent-based and water-based resin systems.[1][3] This document provides detailed application notes, performance data, and experimental protocols for the utilization of **aluminum triphosphate dihydrate** in protective coatings.

Mechanism of Anti-Corrosion Action

The primary function of **aluminum triphosphate dihydrate** in coatings is to provide active corrosion inhibition. The mechanism is based on the chemical interaction of the tripolyphosphate anion ($\text{P}_3\text{O}_{10}^{5-}$) with the metal substrate. When water and corrosive ions permeate the coating, the pigment slowly dissociates. The released tripolyphosphate ions have a strong chelating affinity for metal ions, such as Fe^{2+} and Fe^{3+} , on the steel surface.[1] This reaction forms a stable, insoluble, and dense passivation layer of metal phosphates on the substrate.[1][3][4] This passive film acts as a barrier, isolating the metal from the corrosive environment and effectively inhibiting the electrochemical corrosion process.[3][4]







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